

"Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate

Cat. No.: B186528

[Get Quote](#)

An In-depth Technical Guide to Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate

This technical guide provides essential information on the molecular properties of **Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate**, targeting researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Molecular Data

Key quantitative data for **Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₈ H ₈ O ₆ S	[1] [2]
Molecular Weight	232.21 g/mol	[1] [2]
CAS Number	58416-04-9	[1] [2]

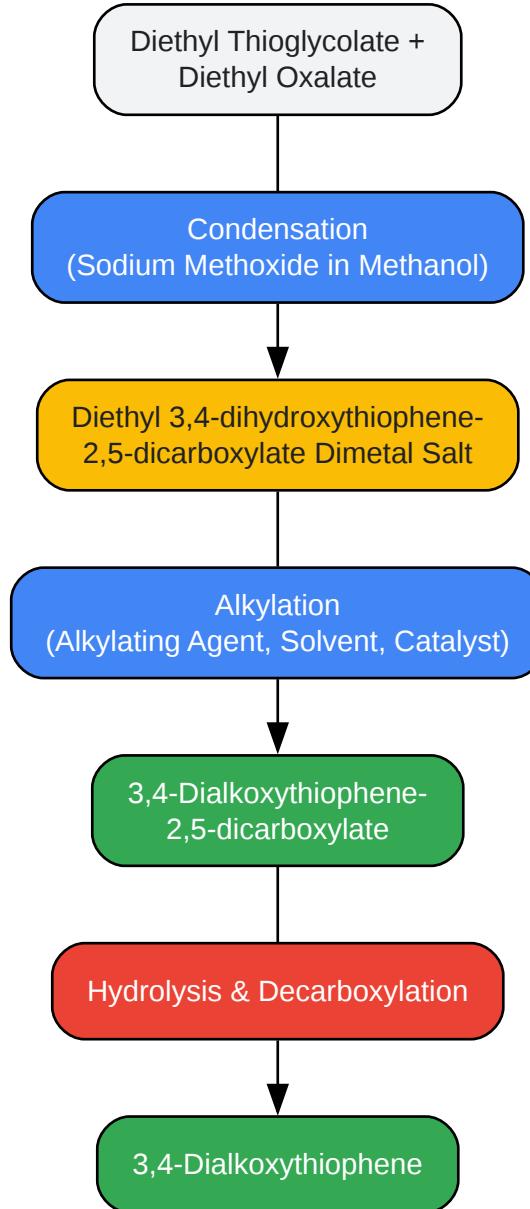
Synthesis and Experimental Protocols

Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate is a valuable reactant in organic synthesis. It is notably used in Curtius-like rearrangement reactions for the synthesis of 2,5-diamide-substituted five-membered heterocycles, including thiophenes, pyrroles, and furans.[\[1\]](#)

A general experimental workflow for the synthesis of related dialkyl 3,4-dihydroxythiophene-2,5-dicarboxylates involves the condensation of a dialkyl thioglycolate with a dialkyl oxalate in the presence of a base, such as sodium methoxide in methanol.[3] The resulting dimetal salt can then be alkylated to produce various derivatives.[3]

The following diagram illustrates a generalized synthetic pathway for 3,4-dialkoxythiophene derivatives, starting from a related diethyl ester. This process typically involves condensation, alkylation, hydrolysis, and decarboxylation.

Generalized Synthesis of 3,4-dialkoxythiophenes

[Click to download full resolution via product page](#)

Caption: Generalized synthetic workflow for 3,4-dialkoxythiophenes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. 3,4-DIHYDROXY-THIOPHENE-2,5-DICARBOXYLIC ACID DIETHYL ESTER | 1822-66-8 [chemicalbook.com]
- 3. wjpr.s3.ap-south-1.amazonaws.com [wjpr.s3.ap-south-1.amazonaws.com]
- To cite this document: BenchChem. ["Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate" molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b186528#dimethyl-3-4-dihydroxythiophene-2-5-dicarboxylate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com